

Balofloxacin dihydrate molecular weight and formula.

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Compound of Interest

Compound Name: *Balofloxacin dihydrate*

Cat. No.: *B023738*

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An In-depth Technical Examination of **Balofloxacin Dihydrate**: Molecular Weight and Chemical Formula

This document provides a concise, technical overview of the fundamental physicochemical properties of **Balofloxacin dihydrate**, a fluoroquinolone antibiotic. The intended audience for this guide includes researchers, scientists, and professionals engaged in the field of drug development and pharmaceutical sciences.

Physicochemical Data Summary

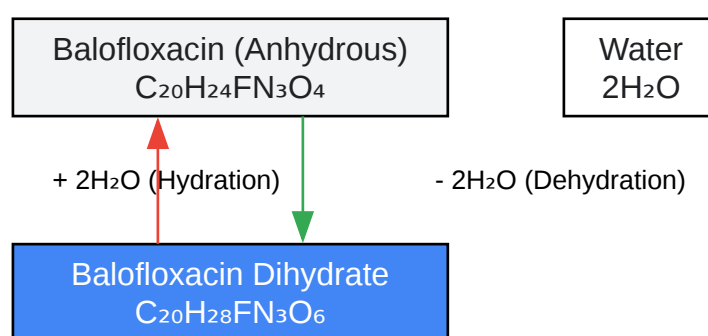
The core quantitative data for **Balofloxacin dihydrate**, as well as its anhydrous form for comparative purposes, are presented below. This information is fundamental for experimental design, formulation development, and quality control.

Compound	Molecular Formula	Molecular Weight (g/mol)
Balofloxacin Dihydrate	C ₂₀ H ₂₈ FN ₃ O ₆ [1]	425.45[2][3] / 425.46[1]
Balofloxacin (Anhydrous)	C ₂₀ H ₂₄ FN ₃ O ₄ [4]	389.427[4]

Balofloxacin is an orally active fluoroquinolone antibiotic with a broad spectrum of activity against both gram-negative and gram-positive bacteria.[4][5]

Relationship between Balofloxacin and Balofloxacin Dihydrate

The relationship between the anhydrous and dihydrate forms of Balofloxacin is a straightforward hydration reaction. The dihydrate form incorporates two molecules of water into its crystal structure. This transformation is a critical consideration in pharmaceutical formulation and storage, as the state of hydration can impact the compound's stability, solubility, and bioavailability.



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Caption: Hydration and dehydration of Balofloxacin.

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